

# Performance of Adjuvants with Fomesafen Formulations: A Comparative Analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Fomesafen*

Cat. No.: *B1673529*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of different adjuvants when used with **fomesafen**, a widely utilized herbicide for broadleaf weed control. The inclusion of adjuvants in herbicide formulations is crucial for enhancing efficacy by improving spray deposition, retention, and absorption by the target weeds. This document summarizes key experimental findings, presents quantitative data for easy comparison, and details the methodologies employed in the cited research.

## Quantitative Performance Data

The efficacy of **fomesafen** in combination with various adjuvants is significantly influenced by the type of adjuvant and the target weed species. The following table summarizes the visual control of sunflower, flax, and buckwheat with **fomesafen** (Flexstar® formulation) applied with different adjuvants.

Adjuvant Type	Adjuvant Name	Rate	Sunflower Control (%)	Flax Control (%)	Buckwheat Control (%)
Methylated Seed Oil	Scoil	1.5 pt/A	88	83	89
Basic pH Blend	Quad 7	1.5 pt/A	89	83	91
Nonionic Surfactant	Activator 90	0.25% v/v	86	76	85
Petroleum Oil Concentrate	Herbimax	1.5 pt/A	88	81	89

Data sourced from Ramsdale and Messersmith, 2003.[\[1\]](#)

## Insights into Adjuvant Performance

The data indicates that while most adjuvants improve the performance of **fomesafen**, there are notable differences in their effectiveness depending on the weed species. For instance, the nonionic surfactant (Activator 90) was generally the least effective adjuvant for flax control in the cited study.[\[1\]](#) In general, the use of adjuvants can improve weed control with **fomesafen**.

[\[2\]](#)[\[3\]](#)

- Methylated Seed Oils (MSO): MSOs are known to be highly effective in enhancing herbicide penetration, particularly on weeds with waxy leaf surfaces.[\[4\]](#) They can improve the absorption rate of the herbicide into the plant.[\[4\]](#)
- Crop Oil Concentrates (COC): COCs, which are typically petroleum-based, also aid in herbicide penetration and can be particularly useful for systemic herbicides.[\[5\]](#)
- Non-ionic Surfactants (NIS): NIS are effective at spreading the herbicide evenly over the leaf surface, which is beneficial for contact herbicides.[\[5\]](#) They work by reducing the surface tension of water droplets.[\[6\]](#)[\[7\]](#)
- Basic pH Blend Adjuvants: These adjuvants can help to condition the spray solution, which can be particularly important in areas with hard water.

The choice of adjuvant can also be influenced by environmental conditions. For example, under hot and dry conditions where weeds may be more stressed, an MSO might provide better performance due to its superior penetration capabilities.<sup>[8]</sup>

## Experimental Protocols

The following is a summary of the experimental methodology used in the study by Ramsdale and Messersmith (2003), from which the quantitative data in this guide is derived.

Objective: To examine the influence of spray volume and adjuvants on the efficacy of **fomesafen** (Flexstar®).

Experimental Design:

- Layout: A randomized complete block design with four replicates.
- Plots: 12 ft wide plots laid out perpendicular to 6-ft-wide strips of the assay species.
- Assay Species: Oilseed sunflower, 'Neché' flax, and 'Mancan' tame buckwheat.

Treatments and Application:

- Herbicide: **Fomesafen** (Flexstar® formulation).
- Adjuvants:
  - Scoil (methylated seed oil)
  - Quad 7 (basic pH blend adjuvant)
  - Activator 90 (nonionic surfactant)
  - Herbimax (petroleum oil concentrate)
- Application Equipment: An all-terrain vehicle with a four-nozzle boom (20-inch spacing).
- Application Parameters:
  - Pressure: 20 psi.

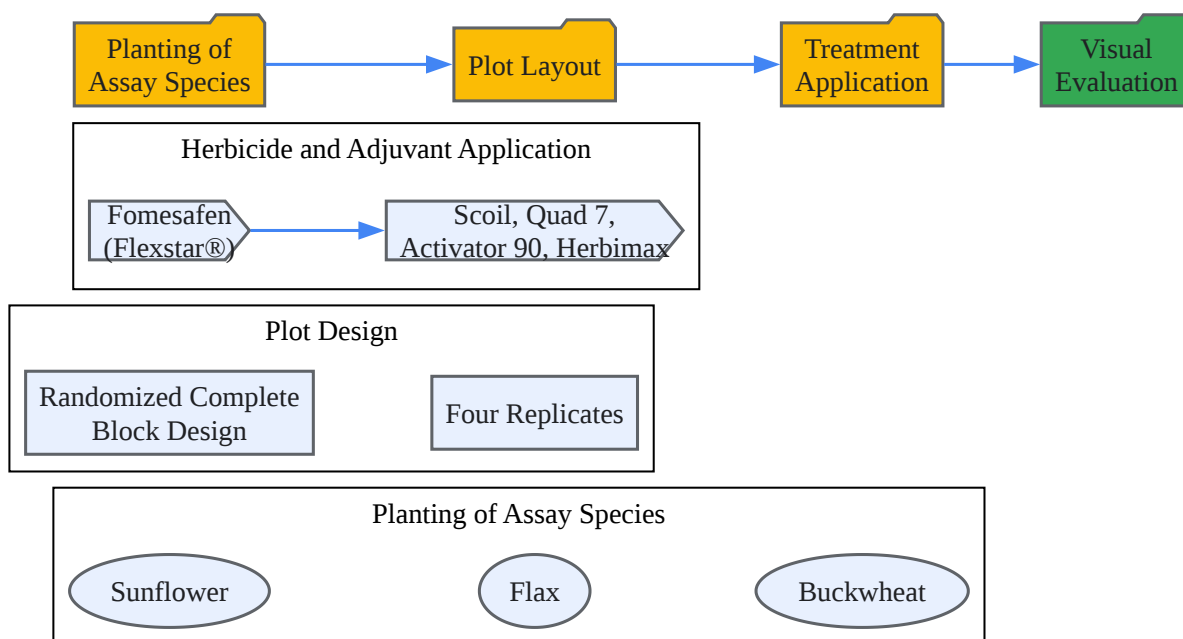
- Spray Volumes: 2.5 and 5 gpa (gallons per acre) applied with Turbo TeeJet 11001 nozzles, and 10 and 20 gpa applied with Turbo TeeJet 11004 nozzles.
- Environmental Conditions at Application: Temperature 76°F, 75% relative humidity, wind 8-10 mph, and 20% cloud cover.
- Weed Stage at Application: Sunflower 8-12 inches, flax 8-12 inches, and buckwheat 8-15 inches.

Evaluation:

- Weed control was evaluated visually, with 0 representing no visible injury and 100 representing complete control of the assay species.[1]

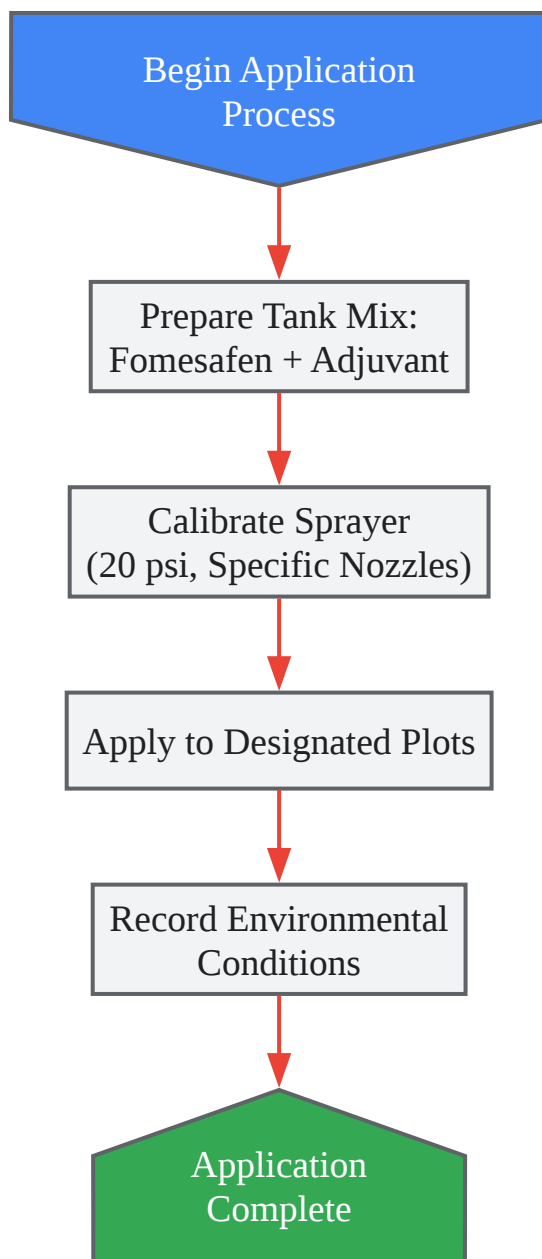
## Visualizing the Experimental Workflow

The following diagrams illustrate the key stages of the experimental process.



[Click to download full resolution via product page](#)

Caption: Overview of the experimental setup from planting to evaluation.



[Click to download full resolution via product page](#)

Caption: Workflow for the application of **fomesafen** and adjuvant treatments.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ncwss.org [ncwss.org]
- 2. researchgate.net [researchgate.net]
- 3. Effect of weed growth stage and adjuvant on the efficacy of fomesafen and bentazon | Weed Science | Cambridge Core [cambridge.org]
- 4. sancolo.com [sancolo.com]
- 5. fbn.com [fbn.com]
- 6. agrilife.org [agrilife.org]
- 7. Crop Oil vs Surfactant | Deer Hunter Forum [deerhunterforum.com]
- 8. domyown.com [domyown.com]
- To cite this document: BenchChem. [Performance of Adjuvants with Fomesafen Formulations: A Comparative Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673529#performance-comparison-of-different-adjuvants-with-fomesafen-formulations]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)